

# An In-depth Technical Guide to 2,2,2-Tribromoacetamide

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## Compound of Interest

Compound Name: *tribromoacetamide*

Cat. No.: *B152587*

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## Abstract

This technical guide provides a comprehensive overview of **2,2,2-tribromoacetamide**, a halogenated organic compound of interest in synthetic chemistry and with potential applications in the broader field of life sciences. This document details its chemical and physical properties, outlines a potential synthetic pathway, and discusses its known applications. While specific biological activity and direct involvement in signaling pathways are not extensively documented in current literature, this guide lays the foundational knowledge for future research and exploration of its potential as a pharmacologically active agent or a key intermediate in drug development.

## Chemical and Physical Properties

**2,2,2-Tribromoacetamide**, with the CAS number 594-47-8, is a solid compound characterized by the presence of a tribromomethyl group attached to an acetamide functional group.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a quantitative overview for laboratory and research applications.

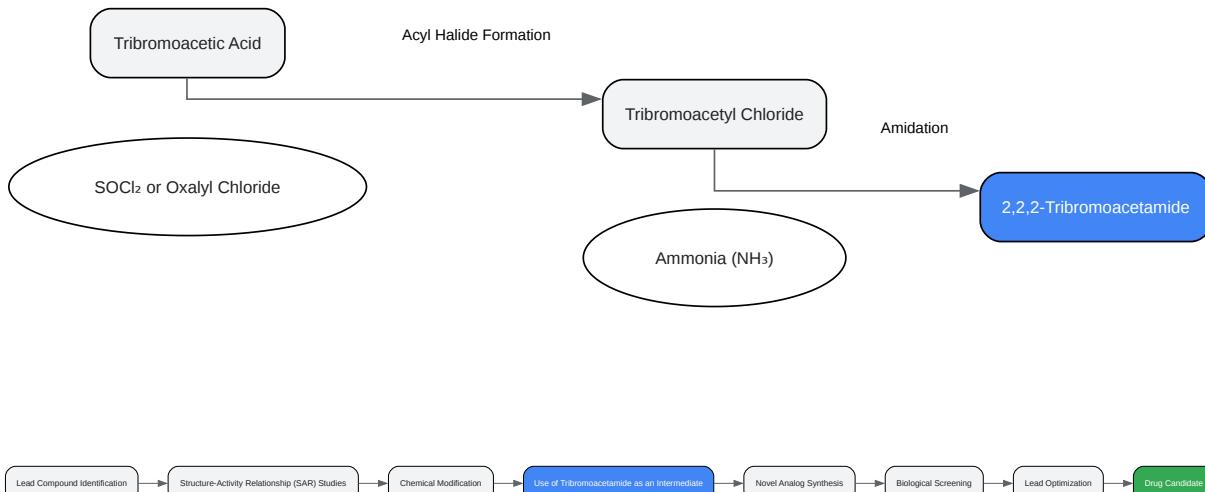
Property	Value	Reference
Molecular Formula	$C_2H_2Br_3NO$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	295.76 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Pale Beige Solid	Alfa Aesar
Melting Point	121.5 °C	<a href="#">[3]</a>
Canonical SMILES	$C(=O)(C(Br)(Br)Br)N$	<a href="#">[3]</a>
InChI Key	ORCCSQMJUGMAQU- UHFFFAOYSA-N	<a href="#">[2]</a>
CAS Number	594-47-8	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of 2,2,2-**tribromoacetamide** is not readily available in peer-reviewed literature, a potential synthetic route can be inferred from related reactions. One plausible method involves the amidation of a tribromoacetyl halide or ester.

## Logical Workflow for a Potential Synthesis

The following diagram illustrates a logical workflow for a potential synthesis of 2,2,2-**tribromoacetamide**, starting from tribromoacetic acid. This proposed pathway is based on standard organic chemistry transformations.



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## References

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- 2. 2,2,2-Tribromoacetamide | C<sub>2</sub>H<sub>2</sub>Br<sub>3</sub>NO | CID 13257766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,2,2-Tribromoacetamide | lookchem [lookchem.com]
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